

physicochemical properties of 2,4,6-Triethylaniline

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Compound of Interest

Compound Name: **2,4,6-Triethylaniline**

Cat. No.: **B3049202**

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A Note to Our Researchers and Scientists:

Subject: In-depth Technical Guide on the Physicochemical Properties of **2,4,6-Triethylaniline**

As your Senior Application Scientist, my primary commitment is to the principles of scientific integrity, accuracy, and providing trustworthy, field-proven insights. In line with this commitment, I must report a critical finding in the preliminary research phase for the requested technical guide on **2,4,6-Triethylaniline**.

Following a comprehensive search for authoritative data on the physicochemical properties, experimental protocols, and safety information for **2,4,6-Triethylaniline**, it has become evident that there is a significant lack of available scientific literature and validated data for this specific compound. My searches have consistently and overwhelmingly returned information for a related but distinct molecule: 2,4,6-Trimethylaniline.

Presenting data for 2,4,6-Trimethylaniline as a substitute for **2,4,6-Triethylaniline** would be scientifically unsound and misleading. The difference in the alkyl substituents (ethyl vs. methyl) would lead to significant variations in key physicochemical properties such as:

- Molecular Weight and Density: The addition of three extra methylene groups would increase the molecular weight and likely alter the density.
- Boiling and Melting Points: These are highly dependent on intermolecular forces, which would be different for the triethyl-substituted compound.

- Solubility: The larger, more nonpolar ethyl groups would likely decrease water solubility and alter solubility in organic solvents.
- pKa: Steric and electronic effects of the ethyl groups could subtly influence the basicity of the aniline nitrogen.
- Spectroscopic Data (NMR, IR): The chemical shifts and coupling constants in NMR, as well as the vibrational modes in IR spectroscopy, would be distinct.

Given the core requirement for technical accuracy and authoritative grounding, I cannot, in good faith, proceed with creating a guide on **2,4,6-Triethylaniline** with the currently available information.

Proposed Alternative:

I have, however, gathered extensive and high-quality data on 2,4,6-Trimethylaniline. This compound is also a sterically hindered aromatic amine and is of significant interest in similar fields of research and development, including its use as a precursor for catalysts and dyes.

Therefore, I propose to pivot the topic of this in-depth technical guide to "The Physicochemical Properties of 2,4,6-Trimethylaniline." This would allow me to deliver a guide that meets all the stringent requirements for scientific integrity, detailed protocols, data visualization, and comprehensive referencing that you expect.

Please let me know if you would like me to proceed with creating this comprehensive guide on 2,4,6-Trimethylaniline. I am confident that it will be a valuable resource for your research.

I await your guidance.

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